

GDC-0575 solubility in DMSO and water

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Compound of Interest

Compound Name: GDC-0575

Cat. No.: B607621

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GDC-0575 Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with detailed information on the solubility of **GDC-0575** in DMSO and water, along with troubleshooting advice and experimental protocols.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **GDC-0575** in common laboratory solvents?

A1: **GDC-0575** exhibits high solubility in DMSO and is considered insoluble in water.^{[1][2]} For cell-based assays and in vivo studies, it is typically first dissolved in DMSO to create a concentrated stock solution, which is then further diluted in aqueous-based media or formulation vehicles.

Q2: How should I prepare a stock solution of **GDC-0575**?

A2: To prepare a stock solution, dissolve **GDC-0575** powder in fresh, anhydrous DMSO.^[1] It is recommended to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles, which can degrade the compound.^[3] Store stock solutions at -20°C for short-term storage (1 month) or -80°C for long-term storage (1 year).^{[1][3]}

Q3: My **GDC-0575** is not dissolving properly in DMSO. What should I do?

A3: Please refer to the troubleshooting guide below for potential solutions. Common issues include using DMSO that has absorbed moisture or not using sufficient agitation.

Q4: Can I dissolve **GDC-0575** directly in water or phosphate-buffered saline (PBS)?

A4: No, **GDC-0575** is insoluble in water.^{[1][2]} Direct dissolution in aqueous buffers like PBS will result in precipitation. For experiments requiring an aqueous solution, a DMSO stock must first be prepared and then diluted into the final aqueous medium, often with the help of co-solvents.

Q5: What is the mechanism of action for **GDC-0575**?

A5: **GDC-0575** is a potent and highly selective oral inhibitor of Checkpoint Kinase 1 (Chk1), with an IC50 of 1.2 nM.^{[1][3][4]} By inhibiting Chk1, **GDC-0575** can cause tumor cells to bypass cell cycle arrest that is normally induced by DNA damage, leading to mitotic catastrophe and cell death.^{[5][6]} This action can sensitize tumor cells to DNA-damaging chemotherapeutic agents.^[6]

Solubility Data

The following table summarizes the solubility of **GDC-0575** in different solvents. Note that solubility can vary slightly between batches.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	60 - 76 mg/mL	144.67 - 200.91 mM	Use of fresh, moisture-free DMSO is critical as absorbed water can reduce solubility. Sonication may be recommended. ^{[1][2][4]}
Ethanol	5 - 11 mg/mL	-	-
Water	Insoluble	Insoluble	-

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Cloudy or Precipitated Solution in DMSO	Moisture in DMSO: DMSO is hygroscopic and readily absorbs water from the air, which can significantly decrease the solubility of GDC-0575. [1]	Always use fresh, anhydrous, high-purity DMSO. Store DMSO properly sealed and consider using single-use ampules.
Insufficient Agitation: The compound may not be fully dispersed in the solvent.	Vortex the solution thoroughly. Gentle warming in a water bath (37°C) or sonication can also aid dissolution. [4]	
Precipitation Upon Dilution in Aqueous Media	Low Aqueous Solubility: The final concentration of GDC-0575 in the aqueous medium exceeds its solubility limit.	Ensure the final DMSO concentration in your cell culture medium or buffer is low (typically $\leq 0.5\%$) to avoid solvent toxicity. If precipitation still occurs, the final concentration of GDC-0575 may be too high. Perform serial dilutions.
Inconsistent Experimental Results	Stock Solution Degradation: Repeated freeze-thaw cycles can degrade the compound, leading to a loss of efficacy.	Aliquot the DMSO stock solution into smaller, single-use volumes after initial preparation to minimize freeze-thaw cycles. [3]
Solution Instability: Aqueous working solutions may not be stable for long periods.	Prepare fresh aqueous working solutions from the DMSO stock immediately before each experiment for optimal results. [1]	

Experimental Protocols

Protocol: Preparation of GDC-0575 for In Vitro Cell-Based Assays

This protocol describes the preparation of **GDC-0575** stock and working solutions for treating cells in culture.

Materials:

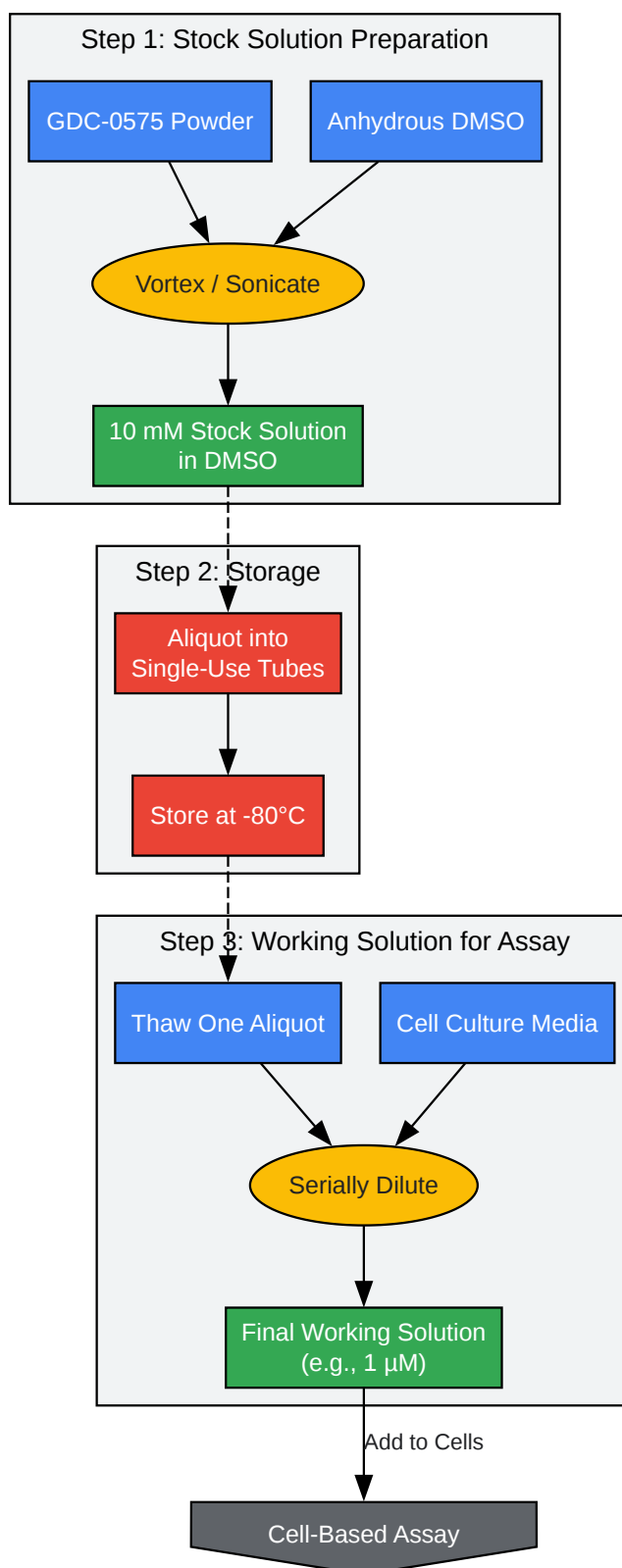
- **GDC-0575** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Sterile cell culture medium (e.g., DMEM, RPMI-1640)

Procedure:

- Prepare a 10 mM DMSO Stock Solution:
 - Calculate the mass of **GDC-0575** powder required. The molecular weight of **GDC-0575** is 378.27 g/mol .[\[1\]](#) To make 1 mL of a 10 mM solution, you would need 3.78 mg of **GDC-0575**.
 - Aseptically weigh the required amount of **GDC-0575** and place it in a sterile microcentrifuge tube.
 - Add the calculated volume of anhydrous DMSO.
 - Vortex thoroughly until the powder is completely dissolved. If needed, gently warm the solution.
- Storage of Stock Solution:
 - Aliquot the 10 mM stock solution into sterile, single-use volumes (e.g., 20 µL) in microcentrifuge tubes.
 - Store the aliquots at -80°C for long-term stability.[\[3\]](#)

- Prepare Working Solutions:
 - For a typical experiment, thaw a single aliquot of the 10 mM stock solution.
 - Perform serial dilutions in your complete cell culture medium to achieve the desired final concentrations for your assay (e.g., 1 μ M, 100 nM, 10 nM).
 - Important: Ensure the final concentration of DMSO in the media applied to cells is consistent across all conditions (including the vehicle control) and is non-toxic (generally $\leq 0.5\%$).
- Cell Treatment:
 - Add the final working solutions to your cell plates. For example, to achieve a 1 μ M final concentration in 1 mL of media, add 0.1 μ L of the 10 mM stock solution.
 - Use a vehicle control containing the same final concentration of DMSO as the **GDC-0575** treated wells.

Diagrams



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Caption: Workflow for preparing **GDC-0575** solutions for experiments.

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